

# physical and chemical properties of 1,6-Dimethoxyphenazine

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## Compound of Interest

Compound Name: 1,6-Dimethoxyphenazine

Cat. No.: B018872

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## In-Depth Technical Guide: 1,6-Dimethoxyphenazine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **1,6-Dimethoxyphenazine** (CAS No: 13398-79-3), a naturally occurring phenazine derivative. This document collates available data on its molecular characteristics, spectral properties, and synthesis. It also explores its biological significance as a weakly active antibacterial metabolite and its place within the broader context of phenazine biosynthesis. This guide is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, drug discovery, and related scientific fields.

### Core Properties of 1,6-Dimethoxyphenazine

**1,6-Dimethoxyphenazine** is a yellow solid organic compound. It belongs to the phenazine family, a group of nitrogen-containing heterocyclic compounds known for their diverse biological activities.

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	240.26 g/mol	[2]
CAS Number	13398-79-3	[1][2]
Appearance	Yellow solid	[1]
Purity	≥95% to 99.0% (by HPLC)	[2][3]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO	[1]
Storage Conditions	-20°C	[1]

## Spectroscopic and Physicochemical Data

Detailed experimental data for the melting and boiling points of **1,6-Dimethoxyphenazine** are not readily available in the reviewed literature. However, data for the related compound, 1,6-Phenazinediol, is provided for reference.

Parameter	Value	Source(s)
Mass Spectrometry (M+H) <sup>+</sup>	241.2	[2][3]
Melting Point	Data not available	
Boiling Point	Data not available	
Melting Point of 1,6-Phenazinediol	278-279 °C	[4][5]

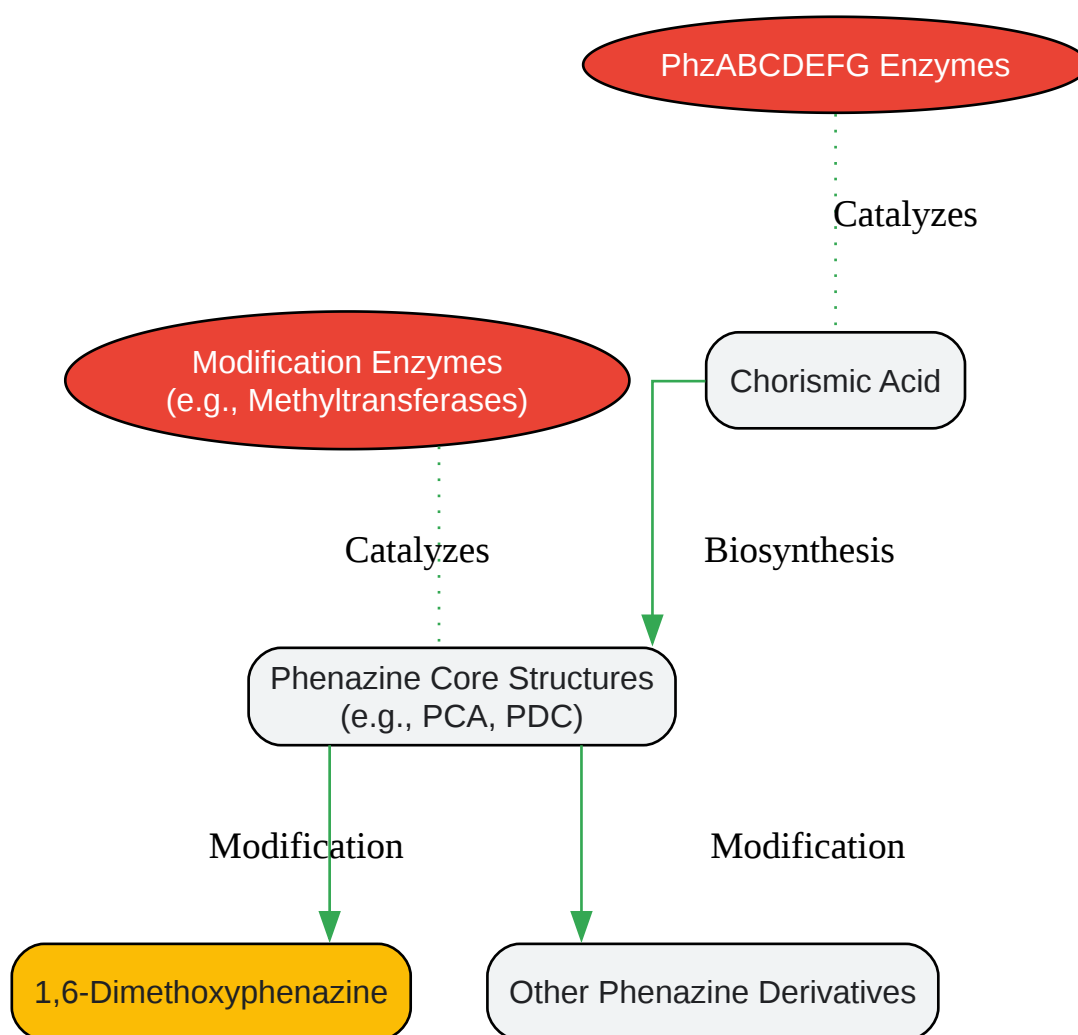
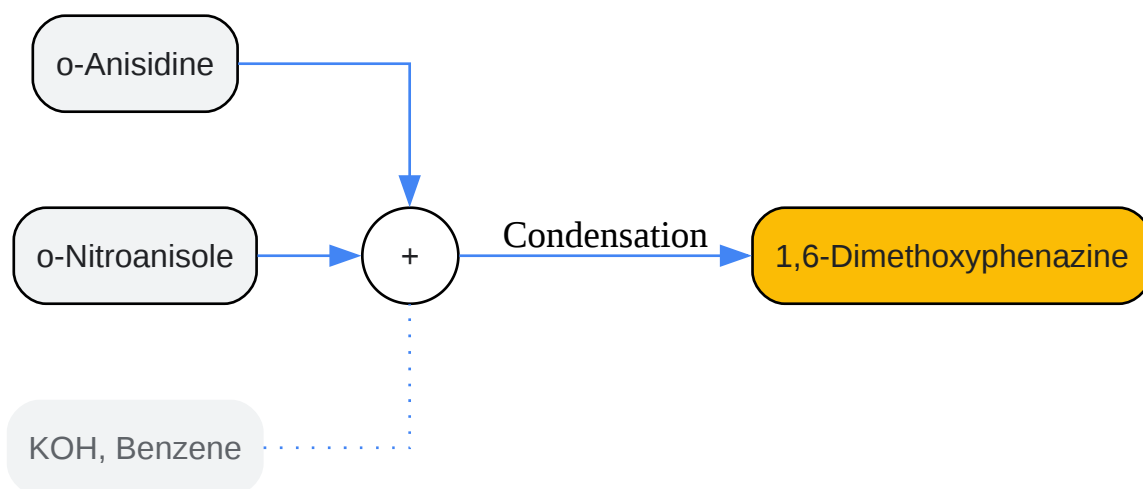
## Spectral Data

Specific experimental spectra for **1,6-Dimethoxyphenazine** are not widely published. A reference to the <sup>13</sup>C NMR spectrum of the related compound, **1,6-Dimethoxyphenazine-5-oxide**, is available in the literature.[1][6]

## Synthesis and Purification

### Synthetic Pathway

A known method for the synthesis of **1,6-Dimethoxyphenazine** involves the condensation reaction of o-anisidine and o-nitroanisole in the presence of a strong base, such as potassium hydroxide, in a benzene solvent.



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